

In-Depth Technical Guide: Molecular Weight of trans-Chlordane-¹³C₁₀

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Compound of Interest

Compound Name: *trans Chlordane-13C10*

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This guide provides a detailed analysis of the molecular weight of trans-Chlordane-¹³C₁₀, an isotopically labeled form of the pesticide trans-Chlordane. The inclusion of ten Carbon-13 atoms makes it a valuable internal standard for quantitative analysis using mass spectrometry.

Molecular Composition and Weight

The molecular weight of a compound is determined by the sum of the atomic masses of its constituent atoms. For an isotopically labeled compound like trans-Chlordane-¹³C₁₀, the specific masses of the isotopes must be used for accurate calculation. The molecular formula for trans-Chlordane is C₁₀H₆Cl₈[1][2][3][4]. In the ¹³C₁₀ labeled version, all ten carbon atoms are the Carbon-13 isotope[5][6][7].

The final calculated monoisotopic molecular weight for trans-Chlordane-¹³C₁₀ is 419.71 g/mol [5][6][7].

Data Presentation: Atomic and Molecular Weights

The following table summarizes the components used to calculate the monoisotopic molecular weight of trans-Chlordane- $^{13}\text{C}_{10}$. This calculation uses the mass of the most abundant stable isotope for each element.

Component	Chemical Formula / Isotope	Quantity	Monoisotopic Mass (Da)	Total Mass (Da)
Carbon-13	^{13}C	10	13.003355[8][9]	130.03355
Hydrogen	^1H	6	1.007825[10][11]	6.04695
Chlorine-35	^{35}Cl	8	34.968853[12]	279.750824
Total	$^{13}\text{C}_{10}\text{H}_6^{35}\text{Cl}_8$	415.831324		

Note: The calculated monoisotopic mass using the most abundant isotopes (^1H and ^{35}Cl) is 415.83 Da. The commonly cited molecular weight of 419.71 g/mol likely accounts for the natural isotopic distribution of chlorine, where both ^{35}Cl (75.8%) and ^{37}Cl (24.2%) are present, or represents the average molecular mass[13]. For precise mass spectrometry, the monoisotopic mass is the most relevant value.

Methodology for Molecular Weight Determination

The molecular weight of trans-Chlordane- $^{13}\text{C}_{10}$ is determined through a theoretical calculation based on its known molecular formula and the precise atomic masses of its constituent isotopes. Experimental verification is typically performed using high-resolution mass spectrometry.

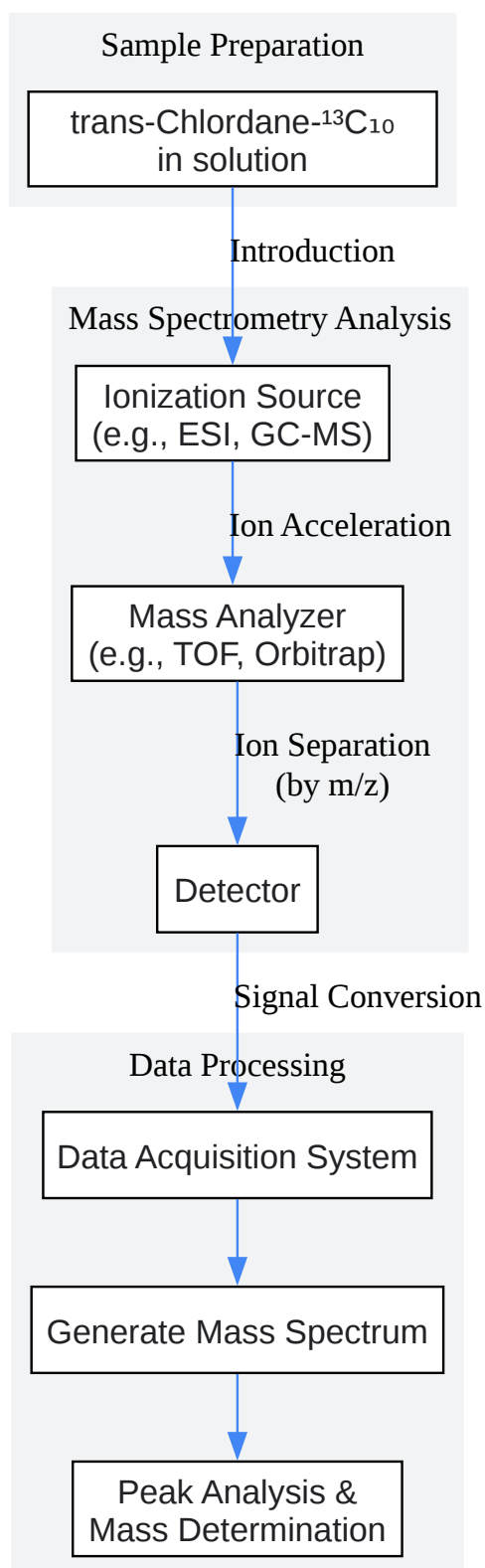
Theoretical Calculation Protocol

- Identify the Molecular Formula: The molecular formula for unlabeled trans-Chlordane is $\text{C}_{10}\text{H}_6\text{Cl}_8$ [1][2][3]. The isotopically labeled version, trans-Chlordane- $^{13}\text{C}_{10}$, specifies that all 10 carbon atoms are the ^{13}C isotope.
- Obtain Isotopic Masses: The precise mass of the most abundant or specified isotope for each element is sourced from established scientific databases (e.g., IUPAC, PubChem).

- ^{13}C : 13.003355 Da[9]
- ^1H : 1.007825 Da[10][11]
- ^{35}Cl : 34.968853 Da[12]
- Sum the Masses: The total monoisotopic mass is calculated by multiplying the quantity of each atom by its isotopic mass and summing the results, as detailed in the table above.

Experimental Workflow: Mass Spectrometry

High-resolution mass spectrometry is the standard experimental method to confirm the molecular weight of a pure substance. The workflow involves ionizing the molecule and measuring its mass-to-charge ratio (m/z).



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Caption: Experimental workflow for mass spectrometry.

Inapplicable Concepts: Signaling Pathways

The user request included a requirement for diagrams of signaling pathways. It is important to clarify that concepts such as biological signaling pathways are not applicable to the intrinsic chemical properties of a small molecule like trans-Chlordane- $^{13}\text{C}_{10}$. Molecular weight is a fundamental, static property of the molecule itself and is not involved in dynamic biological pathways.

Conclusion

The molecular weight of trans-Chlordane- $^{13}\text{C}_{10}$ is a critical parameter for its use as an internal standard in environmental and toxicological research. The accepted average molecular weight is 419.71 g/mol, while its precise monoisotopic mass, crucial for high-resolution mass spectrometry, is calculated to be approximately 415.83 Da when considering the most abundant chlorine isotope, ^{35}Cl . This guide has detailed the composition, calculation methodology, and relevant experimental context for this important analytical standard.

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